

Isonicotinic Acid: A Fundamental Properties Guide for Researchers

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Compound of Interest

Compound Name: *Isonicotinic Acid*

Cat. No.: B3419969

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Abstract: This technical guide provides an in-depth overview of the core properties of **isonicotinic acid** (also known as pyridine-4-carboxylic acid), a key organic compound in pharmaceutical and chemical research. It is an isomer of nicotinic acid (vitamin B3) and picolinic acid, distinguished by the position of the carboxylic acid group on the pyridine ring.[1][2][3][4] **Isonicotinic acid** serves as a critical precursor in the synthesis of numerous therapeutic agents, most notably the first-line anti-tuberculosis drug, isoniazid.[1][5][6] This document consolidates essential data on its chemical and physical properties, solubility, and spectral characteristics. Furthermore, it details common experimental protocols for its synthesis, purification, and analysis, and discusses its significant biological activities and applications in drug development. Safety and handling information is also provided to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

Isonicotinic acid is a white to off-white crystalline solid at room temperature.[2][3][7] It is an amphoteric compound, capable of reacting with both acids and bases.[2][8] The compound is stable under normal temperatures and pressures.[9]

Property	Value	Source(s)
IUPAC Name	Pyridine-4-carboxylic acid	[3][10]
Synonyms	4-Pyridinecarboxylic acid, γ -picolinic acid	[1][7][11]
CAS Number	55-22-1	[3][11]
Molecular Formula	$C_6H_5NO_2$	[1][3][11]
Molecular Weight	123.11 g/mol	[1][2][3][10]
Melting Point	≥ 300 °C (sublimes)	[2][3][8]
Boiling Point	260 °C at 15 mmHg	[8]
Density	~ 1.47 g/cm ³	[8]
pKa	4.96 (at 25 °C)	[8][11]
Appearance	White to light yellow crystalline powder	[2][7][8]

Solubility

Isonicotinic acid is sparingly soluble in cold water but its solubility increases significantly in hot water.[2][11] It is generally insoluble in nonpolar organic solvents like benzene and ether.[2][11]

Solvent	Solubility	Temperature (°C)	Source(s)
Water (cold)	0.52 g/100 mL	20	[11]
Water	5.2 g/L	20	[8]
Water	6 g/L	20	[7]
Hot Water	Soluble	-	[2][8]
Ethanol	Soluble (in hot)	-	[2][8]
Methanol	Soluble	-	[12]
1-Propanol	Soluble	-	[12]
2-Propanol	Soluble	-	[12]
Benzene	Practically insoluble	-	[11]
Ether	Practically insoluble	-	[2][11]

Spectral Data

Detailed spectral data (¹H-NMR, ¹³C-NMR, IR) should be obtained from dedicated spectral databases or through direct experimental analysis. For analytical purposes, UV spectrophotometry is commonly employed.

Technique	Notable Peaks / Wavelengths	Source(s)
UV-Vis (in HPLC)	200 nm	[13]
UV-Vis (in HPLC)	261 nm	[14]

Applications in Research and Drug Development

Isonicotinic acid is a versatile building block in medicinal chemistry and materials science.

- Pharmaceutical Intermediate: Its most prominent role is as a starting material for synthesizing antitubercular drugs like isoniazid, iproniazid, ethionamide, and protonamide.[1]

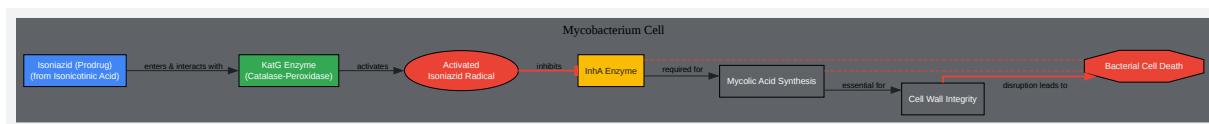
[5][9] Derivatives have also been investigated for anti-inflammatory, antimicrobial, and antimalarial activities.[2][5][15]

- Organocatalysis: It can be used as an organocatalyst in multi-component condensation reactions to synthesize complex heterocyclic compounds.[1][2][8]
- Coordination Chemistry: As an organic ligand, it reacts with metal ions (e.g., copper(I) halides) to form coordination polymers and metal-organic frameworks (MOFs).[1][2][3][8]

Biological Activity and Signaling Pathways

While **isonicotinic acid** itself is considered the inactive isomer of nicotinic acid, its derivatives are highly bioactive.[2] The most critical biological application stems from its derivative, isoniazid, a cornerstone drug for treating tuberculosis.

Mechanism of Action of Isoniazid: Isoniazid is a prodrug that requires activation within the mycobacterium. The mycobacterial enzyme catalase-peroxidase (KatG) activates isoniazid, which then covalently binds to and inhibits InhA, an enoyl-acyl carrier protein reductase. This action blocks the synthesis of mycolic acids, which are essential, long-chain fatty acids that form the protective outer layer of the mycobacterial cell wall. The disruption of the cell wall leads to bacterial cell death.[5][16]



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Caption: Mechanism of action for the **isonicotinic acid** derivative, Isoniazid.

Experimental Protocols

Synthesis

Method 1: Oxidation of 4-Methylpyridine (γ -Picoline) A common industrial method involves the continuous oxidation of 4-methylpyridine using a catalyst, such as vanadium pentoxide.[8][17] Another approach is the oxidation using permanganate or nitric acid.[3][11]

- Protocol Outline: 4-methylpyridine is used as the raw material. It undergoes continuous oxidation in the presence of a vanadium pentoxide catalyst. The resulting **isonicotinic acid** is then purified. This method can achieve yields of 70-75%. [8][17]

Method 2: Ammonoxidation of 4-Picoline On a commercial scale, **isonicotinic acid** is produced by the ammonoxidation of 4-picoline, which is then followed by the hydrolysis of the resulting nitrile.[3]

- Reaction Steps:

- $\circ \text{NC}_5\text{H}_4\text{CH}_3 + 1.5 \text{ O}_2 + \text{NH}_3 \rightarrow \text{NC}_5\text{H}_4\text{C}\equiv\text{N} + 3 \text{ H}_2\text{O}$
- $\circ \text{NC}_5\text{H}_4\text{C}\equiv\text{N} + 2 \text{ H}_2\text{O} \rightarrow \text{NC}_5\text{H}_4\text{CO}_2\text{H} + \text{NH}_3$ [3]

Purification

Method 1: Recrystallization **Isonicotinic acid** can be purified by repeated recrystallization from hot water.[8]

- Protocol Outline: Dissolve the crude **isonicotinic acid** in a minimum amount of boiling water. Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation. Collect the crystals by filtration, wash with a small amount of cold water, and dry under vacuum at 110 °C.[8]

Method 2: Sublimation For higher purity, **isonicotinic acid** can be sublimed under reduced pressure.

- Protocol Outline: Heat the crude **isonicotinic acid** to 260 °C under a vacuum of 15 mmHg. [8][11] The purified compound will deposit on a cold surface.

Analysis

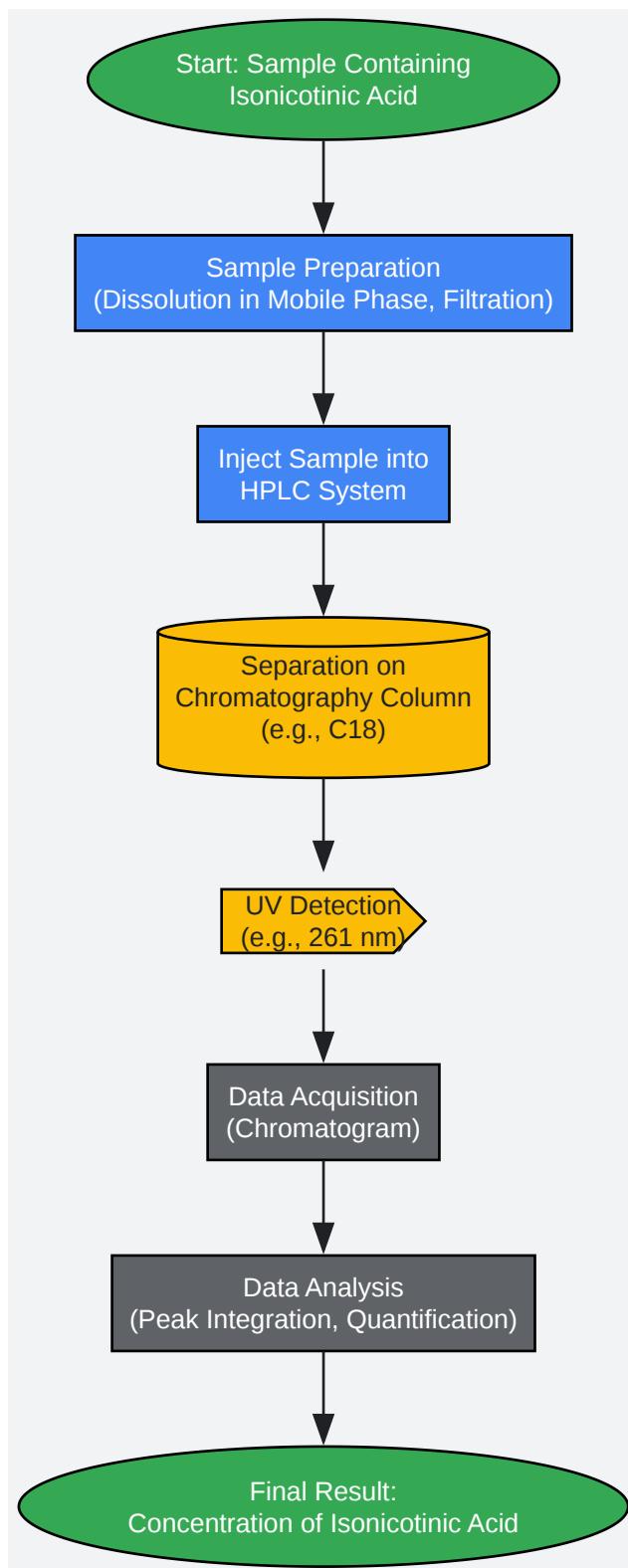
High-Performance Liquid Chromatography (HPLC) is a precise method for the determination of **isonicotinic acid** and its derivatives.

Method 1: Mixed-Mode Chromatography

- Column: Primesep 100 mixed-mode stationary phase column.[[13](#)]
- Mobile Phase: Isocratic mixture of water, acetonitrile (MeCN), and sulfuric acid.[[13](#)]
- Detection: UV at 200 nm.[[13](#)]

Method 2: Reversed-Phase Chromatography

- Column: SHIM-PACK VP-ODS C18.[[14](#)]
- Mobile Phase: Methanol-water (40:60) containing 0.2% Docusate Sodium.[[14](#)]
- Flow Rate: 0.8 mL/min.[[14](#)]
- Detection: UV at 261 nm.[[14](#)]



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Caption: A generalized experimental workflow for the HPLC analysis of **Isonicotinic Acid**.

Safety and Handling

Isonicotinic acid is considered a hazardous substance and requires careful handling.

- Hazards: Causes serious eye irritation.[18] May cause skin and respiratory irritation.[19][20]
- Personal Protective Equipment (PPE): Wear safety glasses with side-shields, protective gloves, and a lab coat.[18] Use in a well-ventilated area or under a fume hood to avoid dust formation and inhalation.
- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, holding eyelids apart. Seek medical attention.[21][18]
 - Skin: Wash off with soap and plenty of water.[18]
 - Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[18][19]
 - Ingestion: Rinse mouth with water. Call a physician if you feel unwell.[21][18]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[9][22]

Conclusion

Isonicotinic acid is a compound of fundamental importance to researchers in medicinal chemistry and materials science. Its well-characterized physical and chemical properties, coupled with established synthetic and analytical protocols, make it a reliable and versatile research tool. The profound impact of its derivatives, particularly in the fight against tuberculosis, underscores its continued relevance in drug discovery and development. This guide serves as a foundational resource, providing the core data and methodologies necessary for the effective and safe utilization of **isonicotinic acid** in a research environment.

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References

- 1. chempanda.com [chempanda.com]
- 2. Isonicotinic acid | 55-22-1 chemicalbook.com
- 3. Isonicotinic acid - Wikipedia en.wikipedia.org
- 4. hmdb.ca [hmdb.ca]
- 5. benchchem.com [benchchem.com]
- 6. US2748137A - Process for preparing isonicotinic acid - Google Patents [\[patents.google.com\]](http://patents.google.com)
- 7. guidechem.com [guidechem.com]
- 8. Isonicotinic acid CAS#: 55-22-1 m.chemicalbook.com
- 9. sincerechemical.com [sincerechemical.com]
- 10. Isonicotinic Acid | C6H5NO2 | CID 5922 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- 11. Isonicotinic Acid drugfuture.com
- 12. pubs.acs.org [pubs.acs.org]
- 13. HPLC Method for Analysis of Isonicotinic Acid on Primesep 100 Column | SIELC Technologies [\[sielc.com\]](http://sielc.com)
- 14. Determination of isoniazid and isonicotinic acid contents in tablets by HPLC | IEEE Conference Publication | IEEE Xplore [\[ieeexplore.ieee.org\]](http://ieeexplore.ieee.org)
- 15. mdpi.com [mdpi.com]
- 16. Design, Synthesis and Antitubercular Activity of Certain Nicotinic Acid Hydrazides - PMC [\[pmc.ncbi.nlm.nih.gov\]](http://pmc.ncbi.nlm.nih.gov)
- 17. Isonicotinic acid synthesis - chemicalbook [\[chemicalbook.com\]](http://chemicalbook.com)
- 18. cdhfinechemical.com [cdhfinechemical.com]
- 19. assets.thermofisher.com [assets.thermofisher.com]
- 20. datasheets.scbt.com [datasheets.scbt.com]
- 21. carlroth.com [carlroth.com]
- 22. tcichemicals.com [tcichemicals.com]
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